

N-Butyl-p-toluenesulfonamide molecular weight and formula

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Compound of Interest

Compound Name: **N-Butyl-p-toluenesulfonamide**

Cat. No.: **B159962**

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Core Molecular Data

The fundamental molecular properties of **N-Butyl-p-toluenesulfonamide** are summarized below.

Property	Value
Molecular Formula	C11H17NO2S ^{[1][2]}
Molecular Weight	227.33 g/mol ^{[1][2]}
IUPAC Name	N-butyl-4-methylbenzenesulfonamide ^[1]
CAS Number	1907-65-9 ^[3]

This data, including the molecular formula C11H17NO2S and a molecular weight of approximately 227.33 g/mol , serves as a foundational reference for any experimental or developmental work involving this compound.^{[1][2][3][4][5]}

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References

- 1. N-Butyl-p-toluenesulfonamide | C11H17NO2S | CID 61285 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
- 3. Benzenesulfonamide, N-butyl-4-methyl- [webbook.nist.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. calpaclab.com [calpaclab.com]
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